

An In-depth Technical Guide to Bromine Pentafluoride: Discovery, Synthesis, and Properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Bromine pentafluoride

CAS No.: 7789-30-2

Cat. No.: B1222226

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Bromine pentafluoride (BrF_5), a highly reactive interhalogen compound, has been a subject of significant interest since its discovery in the early 20th century. Its potent fluorinating capabilities have established its use in specialized applications, including the synthesis of fluorinated organic molecules and the processing of uranium. This technical guide provides a comprehensive overview of the history, synthesis, and physicochemical properties of **Bromine Pentafluoride**, with a focus on detailed experimental protocols and safety considerations essential for laboratory and industrial handling.

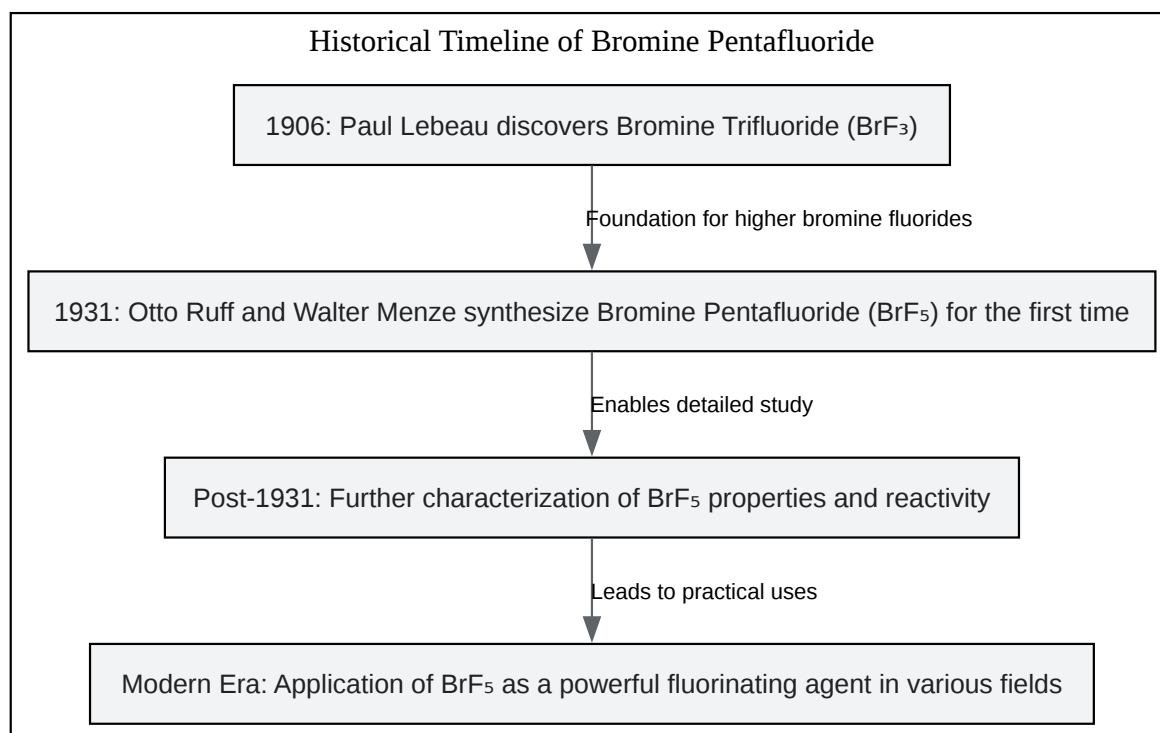
Discovery and History

The journey to the synthesis of **Bromine Pentafluoride** was driven by the exploration of higher fluorides of halogens following the discovery of chlorine trifluoride (ClF_3). The pioneering work

in this field was conducted by the German chemist Otto Ruff, a prominent figure in fluorine chemistry.[1][2]

In 1931, Otto Ruff and his colleague Walter Menze successfully synthesized **Bromine Pentafluoride** for the first time.[3] Their work involved the direct reaction of elemental bromine with an excess of fluorine gas at elevated temperatures. This discovery opened a new chapter in the study of interhalogen compounds and provided a powerful new reagent for fluorination reactions.

The historical development of the understanding of bromine fluorides can be visualized as a progression from initial synthesis to detailed characterization and application.



[Click to download full resolution via product page](#)

A flowchart illustrating the key historical milestones in the discovery of **Bromine Pentafluoride**.

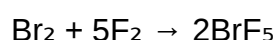
Experimental Protocols

The synthesis of **Bromine Pentafluoride** is a hazardous undertaking that requires meticulous attention to safety and specialized equipment due to the high reactivity and toxicity of the reactants and product. The following protocols are based on established methods and should only be performed by trained personnel in a well-equipped laboratory with appropriate safety measures in place.

Synthesis Method 1: Direct Fluorination of Bromine

This method is suitable for producing large quantities of **Bromine Pentafluoride**.[\[4\]](#)

Reaction:



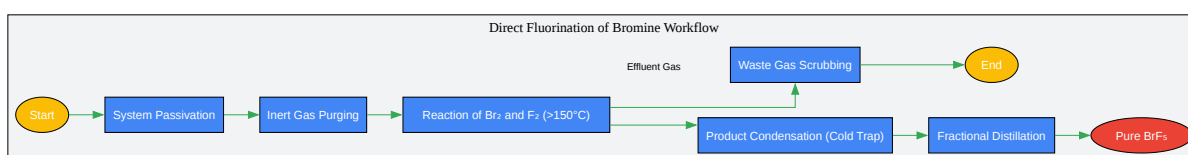
Materials and Equipment:

- Reactor: A corrosion-resistant reactor, such as one made of nickel, Monel, or copper, is essential. For laboratory-scale synthesis, a nickel flow reactor is suitable.
- Reagents: Liquid bromine (high purity), Fluorine gas (high purity).
- Inert gas: Nitrogen or Argon for purging the system.
- Cold trap: To condense the product.
- Scrubber: To neutralize unreacted fluorine and bromine.
- Temperature and pressure monitoring and control systems.

Procedure:

- System Preparation: The entire apparatus must be thoroughly cleaned, dried, and passivated. Passivation involves treating the system with a low concentration of fluorine gas to form a protective metal fluoride layer on the internal surfaces.
- Purging: The system is purged with a stream of dry inert gas (Nitrogen or Argon) to remove any traces of moisture and air.

- **Reaction Initiation:** The reactor is heated to a temperature above 150 °C. A controlled stream of liquid bromine is vaporized and introduced into the reactor along with an excess of fluorine gas. The molar ratio of F_2 to Br_2 should be greater than 5:1 to favor the formation of BrF_5 over lower brominated fluorides.
- **Product Collection:** The gaseous product stream exiting the reactor is passed through a cold trap (cooled with a suitable cryogen, e.g., liquid nitrogen) to condense the **Bromine Pentafluoride**.
- **Purification:** The crude BrF_5 collected in the cold trap may contain impurities such as BrF_3 and unreacted Br_2 . Purification is achieved through fractional distillation.[3][5] The crude product is gently heated, and the fraction distilling at the boiling point of BrF_5 (40.25 °C) is collected.[4]
- **Waste Neutralization:** The unreacted fluorine and bromine in the effluent gas stream must be passed through a scrubber containing a suitable neutralizing agent, such as a solution of sodium hydroxide or soda lime.



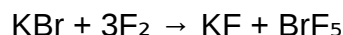
[Click to download full resolution via product page](#)

A workflow diagram for the synthesis of **Bromine Pentafluoride** via direct fluorination.

Synthesis Method 2: Fluorination of Potassium Bromide

This route is suitable for the preparation of smaller quantities of **Bromine Pentafluoride** and yields a product that is almost completely free of trifluorides and other impurities.[4]

Reaction:



Procedure:

The experimental setup is similar to the direct fluorination method. Dried potassium bromide powder is placed in the reactor, which is then heated. A controlled stream of fluorine gas is passed over the heated KBr. The volatile BrF₅ product is carried out of the reactor by the gas stream and collected in a cold trap. Purification by fractional distillation may be performed if necessary.

Photochemical Synthesis

A more recent development involves the photochemical synthesis of **Bromine Pentafluoride** at room temperature.^[3]

Reaction:



Procedure:

This method involves the irradiation of a mixture of Bromine Trifluoride (BrF₃) and fluorine gas with UV light in the 300-400 nm range.^[3] The reaction can be performed in a vessel made of a UV-transparent and fluorine-resistant material such as PFA (perfluoroalkoxy alkane). This method offers the advantage of proceeding at room temperature, potentially reducing the formation of byproducts and simplifying the experimental setup.

Physicochemical Properties

A summary of the key quantitative properties of **Bromine Pentafluoride** is presented in the table below for easy reference.

Property	Value	Reference(s)
Molecular Formula	BrF ₅	[4]
Molar Mass	174.894 g/mol	[4]
Appearance	Pale yellow liquid	[4]
Melting Point	-61.30 °C	[4]
Boiling Point	40.25 °C	[4]
Density	2.466 g/cm ³	[4]
Vapor Pressure	328 mmHg at 21 °C	[6]
Molecular Geometry	Square pyramidal	[4][7]
Point Group	C _{4v}	[4]
Bond Length (Br-F axial)	~1.689 Å	
Bond Length (Br-F equatorial)	~1.774 Å	
Bond Angle (F _{ax} -Br-F _{eq})	~84.8°	[2]
¹⁹ F NMR Chemical Shift (F _{ax})	~277 ppm (relative to CFCl ₃)	[3]
¹⁹ F NMR Chemical Shift (F _{eq})	~138 ppm (relative to CFCl ₃)	[3]
IR Active Modes (gas)	684, 644, 584, 415, 365, 245 cm ⁻¹	[8]
Raman Active Modes (liquid)	627, 572, 536, 315, 275 cm ⁻¹	[8]

Reactivity and Handling

Bromine Pentafluoride is a powerful fluorinating and oxidizing agent. Its high reactivity necessitates stringent safety protocols.

Key Reactivity:

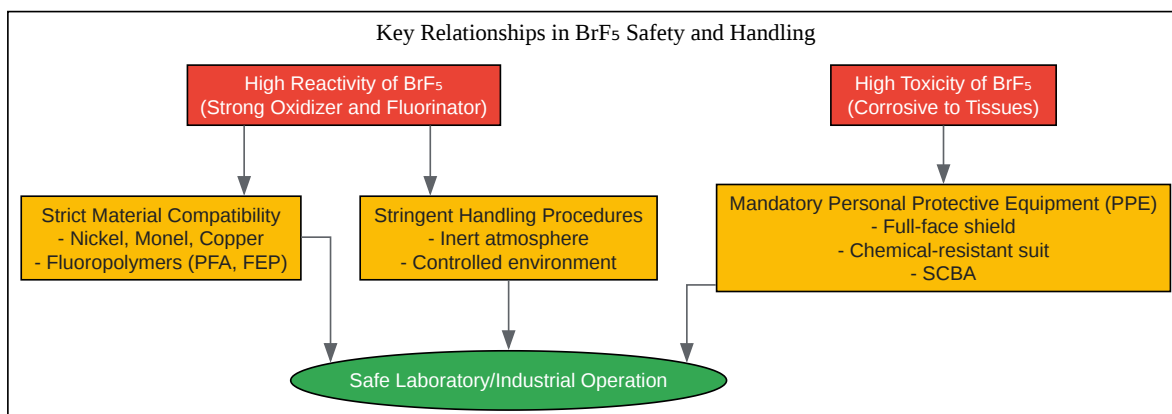
- Reaction with Water: Reacts violently with water to produce bromic acid and hydrofluoric acid.[4] $\text{BrF}_5 + 3\text{H}_2\text{O} \rightarrow \text{HBrO}_3 + 5\text{HF}$

- **Fluorination of Metals:** Converts most metals to their highest fluoride states, even at room temperature. For example, it is used to produce uranium hexafluoride from uranium.[4] $5\text{U} + 6\text{BrF}_5 \rightarrow 5\text{UF}_6 + 3\text{Br}_2$
- **Reaction with Organic Compounds:** Reacts explosively with many organic materials.

Safety and Handling:

Due to its extreme reactivity and toxicity, handling **Bromine Pentafluoride** requires a comprehensive safety plan.

- **Personal Protective Equipment (PPE):** A full-face shield, chemical-resistant gloves, and a full-body suit are mandatory. A self-contained breathing apparatus (SCBA) is essential when working with this compound.
- **Materials Compatibility:** **Bromine Pentafluoride** is corrosive to many materials. Compatible materials for handling and storage include nickel, Monel, stainless steel, copper, and certain fluoropolymers like PFA and FEP.[3][9] Glass is not a suitable material.
- **Storage:** Store in a cool, dry, well-ventilated area in tightly sealed containers made of compatible materials. Keep away from water and organic compounds.
- **Spill and Emergency Procedures:** In case of a spill, the area should be evacuated immediately. Spills can be absorbed with dry sand or vermiculite. Water should never be used to clean up a spill due to the violent reaction.



[Click to download full resolution via product page](#)

A diagram illustrating the logical relationships between the properties of BrF₅ and the required safety measures.

Conclusion

Bromine Pentafluoride remains a significant compound in the field of fluorine chemistry. Its discovery by Ruff and Menze was a landmark achievement, and its unique properties continue to be exploited in various scientific and industrial applications. A thorough understanding of its synthesis, properties, and, most importantly, its hazardous nature is paramount for its safe and effective utilization. This guide provides the foundational knowledge for researchers and professionals working with this challenging yet valuable chemical.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. next-gen.materialsproject.org \[next-gen.materialsproject.org\]](https://next-gen.materialsproject.org)
- [2. youtube.com \[youtube.com\]](https://youtube.com)
- [3. Bromine Pentafluoride BrF₅, the Formation of \[BrF₆\]⁻ Salts, and the Stereochemical \(In\)activity of the Bromine Lone Pairs - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Bromine pentafluoride - Wikipedia \[en.wikipedia.org\]](#)
- [5. Purification \[chem.rochester.edu\]](https://chem.rochester.edu)
- [6. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [7. BrF₅ Molecular Geometry And Bond Angles \[unacademy.com\]](https://unacademy.com)
- [8. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [9. bargroup.net.au \[bargroup.net.au\]](https://bargroup.net.au)
- To cite this document: BenchChem. [An In-depth Technical Guide to Bromine Pentafluoride: Discovery, Synthesis, and Properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1222226/docs#an-in-depth-technical-guide-to-bromine-pentafluoride-discovery-synthesis-and-properties\]](https://www.benchchem.com/product/b1222226/docs#an-in-depth-technical-guide-to-bromine-pentafluoride-discovery-synthesis-and-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)